

Z-Pro-leu-ala-nhoh solubility and preparation of stock solutions

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Compound of Interest

Compound Name: Z-Pro-leu-ala-nhoh

Cat. No.: B044236

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Technical Support Center: Z-Pro-Leu-Ala-NHOH

This technical support center provides guidance on the solubility and preparation of stock solutions for **Z-Pro-Leu-Ala-NHOH**, a synthetic peptide derivative. The information is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is the molecular weight of **Z-Pro-Leu-Ala-NHOH**?

The molecular weight of **Z-Pro-Leu-Ala-NHOH** is 448.52 g/mol .

Q2: How should I store the solid **Z-Pro-Leu-Ala-NHOH** powder?

It is recommended to store the lyophilized powder at temperatures below 0°C, such as -20°C, for long-term stability.

Q3: In which solvents is **Z-Pro-Leu-Ala-NHOH** soluble?

Z-Pro-Leu-Ala-NHOH is expected to be soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). While specific quantitative data is limited, peptides with similar structures readily dissolve in DMSO. Its solubility in ethanol and water is likely to be lower.

Q4: How should I prepare a stock solution of **Z-Pro-Leu-Ala-NHOH**?

A general protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. It is recommended to start with a small amount of the compound to test solubility in your chosen solvent.

Q5: How should I store the **Z-Pro-Leu-Ala-NHOH** stock solution?

Stock solutions should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	- Insufficient solvent volume.- Inappropriate solvent.- Compound has precipitated out of solution.	- Try increasing the solvent volume.- Use Dimethyl Sulfoxide (DMSO) as the solvent.- Gently warm the solution (e.g., in a 37°C water bath) and vortex or sonicate to aid dissolution.
Precipitation observed after adding to aqueous buffer	The compound has limited solubility in aqueous solutions.	- Ensure the final concentration of the organic solvent (e.g., DMSO) in your experimental buffer is low and compatible with your assay.- Prepare a more dilute stock solution before adding to the aqueous buffer.
Inconsistent experimental results	- Degradation of the stock solution due to improper storage.- Inaccurate concentration of the stock solution.	- Always use freshly prepared stock solutions or properly stored aliquots.- Avoid multiple freeze-thaw cycles.- Ensure the compound was fully dissolved when preparing the stock solution.

Quantitative Data Summary

Physicochemical Properties of Z-Pro-Leu-Ala-NHOH

Property	Value
Molecular Formula	C22H32N4O6
Molecular Weight	448.52 g/mol
Recommended Storage (Solid)	Below 0°C

Solubility of Z-Pro-Leu-Ala-NHOH

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble (Specific concentration data not widely available)
Ethanol	Expected to be sparingly soluble
Water	Expected to be poorly soluble

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Z-Pro-Leu-Ala-NHOH** in DMSO.

Materials:

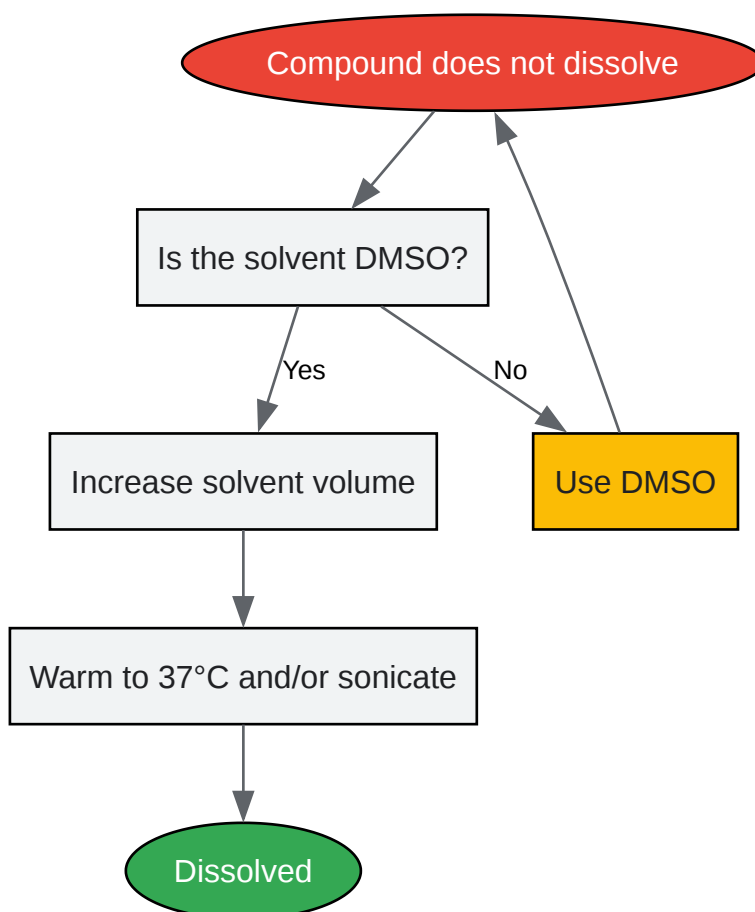
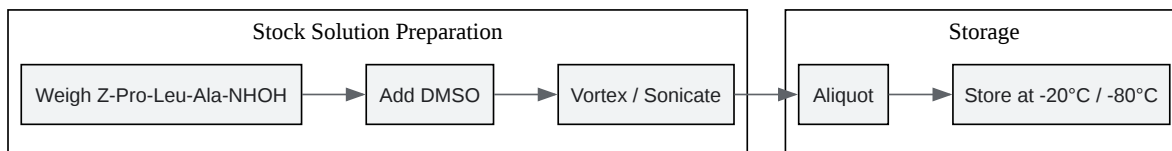
- **Z-Pro-Leu-Ala-NHOH** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer

- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 448.52 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.4852 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 4.49 mg of **Z-Pro-Leu-Ala-NHOH** and place it in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound: Close the tube tightly and vortex the solution until the solid is completely dissolved. If the compound does not dissolve readily, you can sonicate the tube for a few minutes or gently warm it in a 37°C water bath.
- Visual inspection: Ensure the solution is clear and free of any visible particulates before use.
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Visualizations



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